

# Hyprolose GRAS status and regulatory approval

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## Compound Focus: Hyprolose

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## GRAS Status and Global Regulatory Approvals

Hydroxypropyl Methylcellulose (HPMC) is globally recognized as safe for use in food and pharmaceuticals. Its regulatory status is summarized in the table below.

Regulatory Body	Status/Approval	Key Details
U.S. FDA (Food & Drug Administration)	Generally Recognized As Safe (GRAS) [1] [2] [3]	Approved as both a direct and indirect food additive [3].
European Food Safety Authority (EFSA)	Permitted Food Additive (E464) [1] [2] [3]	--
Joint FAO/WHO Expert Committee (JECFA)	No specified Acceptable Daily Intake (ADI) [3] [4]	Assigned to substances of very low toxicity [2] [3].
International Pharmacopoeias	Included in USP, Ph. Eur., etc. [5] [4]	Standards for pharmaceutical quality [5].

## Safety Profile and Physiological Handling

Extensive research and decades of use support the safety of HPMC for human consumption. Key reasons for its excellent safety rating include:

- **Inert Nature and Non-Absorption:** HPMC is not digested or absorbed in the human gastrointestinal tract. It passes through the stomach and intestines unchanged and is eliminated in feces without entering the bloodstream or organs [1] [2]. This "pass-through" effect means it does not metabolize, accumulate in tissues, or affect blood sugar and nutrient absorption [1] [2].
- **Non-Allergenic and Vegan:** Derived from plant cellulose, HPMC contains no animal products, gluten, lactose, or common allergenic proteins, making it suitable for vegan, vegetarian, and allergen-sensitive populations [1] [2] [4].
- **Supported by Toxicology Studies:** Animal studies across multiple species (rats, rabbits, dogs, monkeys) involving high doses and chronic exposure showed no evidence of systemic toxicity, organ damage, mutagenic effects, or harm to fertility and fetal development [1] [2].

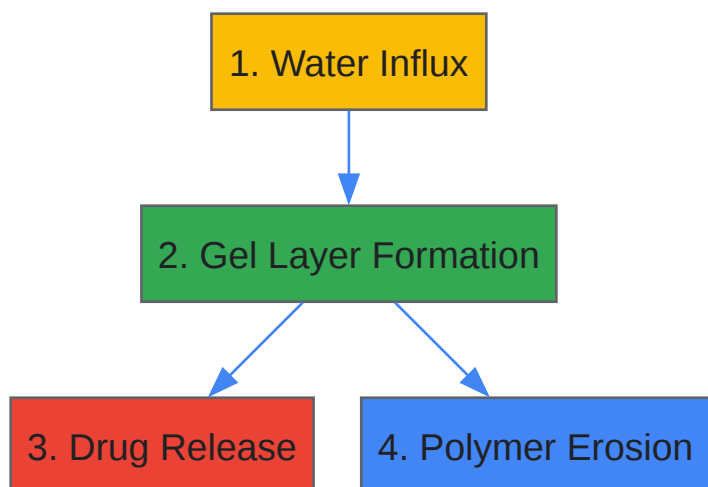
## Pharmaceutical Applications and Functions

In drug development, HPMC is a versatile excipient critical to formulation design, especially for controlled-release dosage forms [5] [3]. Its functions are outlined below.

Function	Application in Pharmaceuticals	Brief Mechanism
<b>Controlled Release Matrix</b>	Extended-release tablets [6] [7]	Swells in water to form a gel layer; controls drug release via diffusion and erosion [6] [7].
<b>Binder</b>	Tablets and granules [5] [3]	Binds powder particles together under pressure for proper tablet formation and strength [5].
<b>Film Former</b>	Tablet coatings [1] [5] [3]	Forms a thin, protective film around tablets or pellets for stability, taste-masking, or appearance [3].
<b>Vegan Capsule Shells</b>	Capsules [1] [2] [4]	Main component for gelatin-free capsules, suitable for vegetarians and various religions [4].

## Experimental Insights into Release Mechanisms

For researchers designing formulations, understanding the drug release mechanism from HPMC matrices is crucial. The following diagram illustrates the key processes involved when a tablet is ingested.



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Key processes of drug release from HPMC matrices

Advanced mathematical models have been developed to predict drug release kinetics by combining these mechanisms of **diffusion, swelling, and dissolution** [6]. Furthermore, **in vitro-in vivo correlation (IVIVC)** models using biorelevant media and accounting for gastrointestinal conditions (pH, mechanical stress) can accurately predict in vivo erosion profiles of HPMC tablets [7].

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